

# W36017 not dissolving in DMSO solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: W36017

Cat. No.: B1204389

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## Technical Support Center: W36017

This technical support guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals working with **W36017**, specifically addressing challenges with its dissolution in DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is **W36017** and what are its properties?

**W36017** is a nerve blocker and is identified as an impurity of Lidocaine.<sup>[1]</sup> Key properties are summarized in the table below.

Q2: My **W36017** is not dissolving in DMSO. What could be the reason?

Several factors can contribute to the poor dissolution of **W36017** in DMSO:

- **Compound Purity:** The purity of **W36017** is typically  $\geq 96\%$ .<sup>[2]</sup> Impurities can sometimes affect solubility.
- **DMSO Quality:** Ensure you are using anhydrous, high-purity DMSO. DMSO is hygroscopic and absorbed water can alter its solvent properties.
- **Temperature:** DMSO has a relatively high freezing point (18.5 °C or 65.3 °F) and can solidify at or slightly below room temperature.<sup>[3]</sup> If your lab is cool, the DMSO may be partially frozen, which will significantly hinder dissolution.

- **Concentration:** You may be attempting to prepare a solution at a concentration that exceeds the solubility limit of **W36017** in 100% DMSO.
- **Storage Conditions:** **W36017** stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.<sup>[1]</sup> Improper storage could lead to degradation of the compound, potentially affecting its solubility.

Q3: What is the recommended solvent for **W36017**?

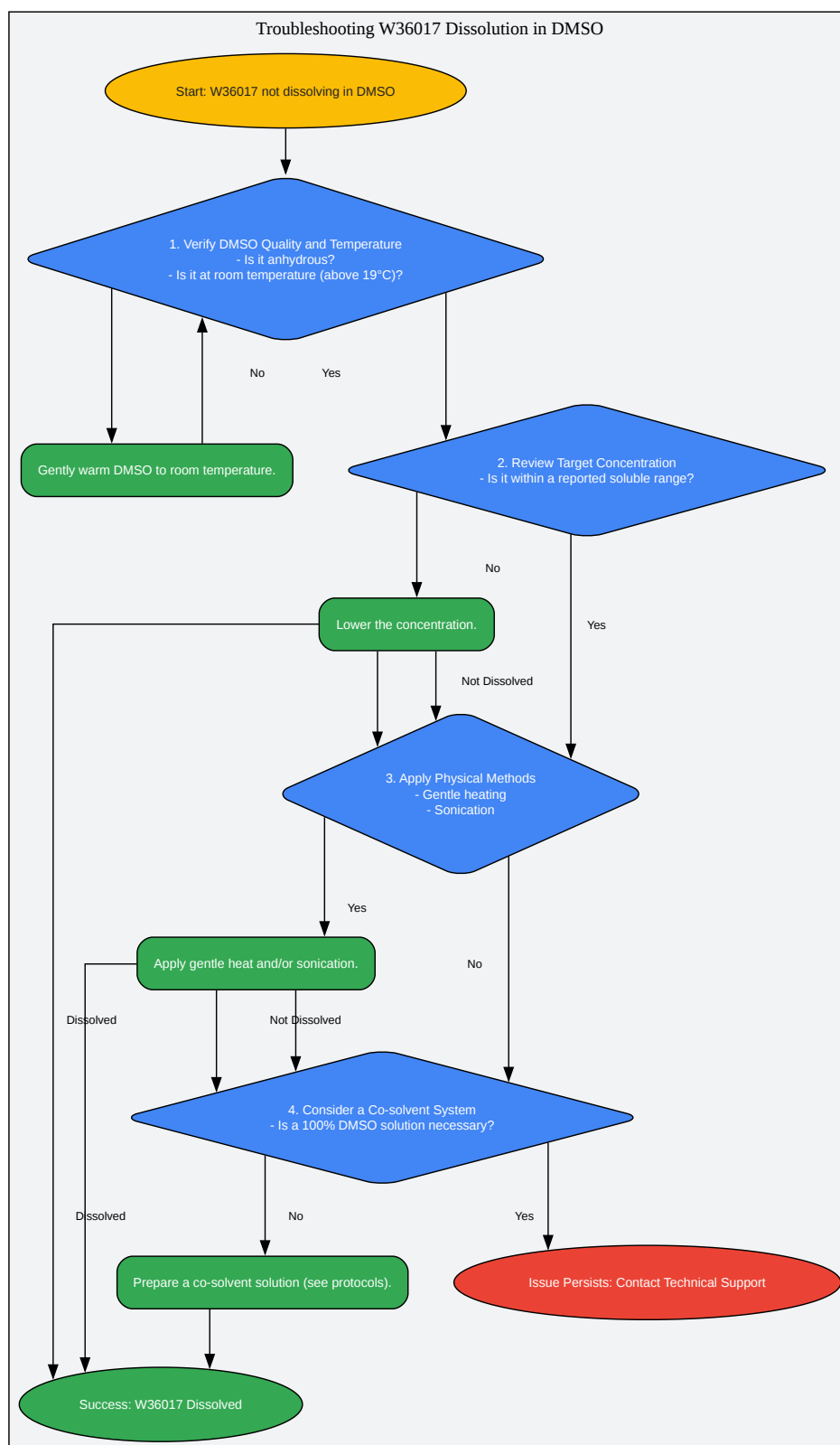
While DMSO is used as a solvent, for in vivo studies, **W36017** is often prepared in a co-solvent system rather than 100% DMSO to achieve higher concentrations.<sup>[1]</sup>

Q4: Are there any physical methods to aid the dissolution of **W36017**?

Yes. If you observe precipitation or phase separation, gentle heating and/or sonication can be used to help dissolve the compound.<sup>[1]</sup>

## Troubleshooting Guide

If you are experiencing issues with dissolving **W36017** in a DMSO solution, please follow the steps outlined in the workflow below.



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Troubleshooting workflow for **W36017** dissolution.

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub> O[2]
Molecular Weight	206.28 g/mol [2]
Purity	≥96%[2]
pKa	7.4[1]
Solubility in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (12.12 mM)[1]
Solubility in 10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (12.12 mM)[1]
Solubility in 10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (12.12 mM)[1]

## Experimental Protocols

Protocol 1: Preparation of **W36017** in a Co-Solvent System for In Vivo Studies (Aqueous-based)

This protocol yields a clear solution of at least 2.5 mg/mL.

- Add 10% of the final desired volume of DMSO to the **W36017** powder.
- Vortex or sonicate until the compound is dissolved.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween-80 and mix thoroughly.
- Add 45% of the final volume of saline and mix until a clear solution is achieved.

Protocol 2: Preparation of **W36017** in a Co-Solvent System for In Vivo Studies (SBE-β-CD-based)

This protocol also yields a clear solution of at least 2.5 mg/mL.

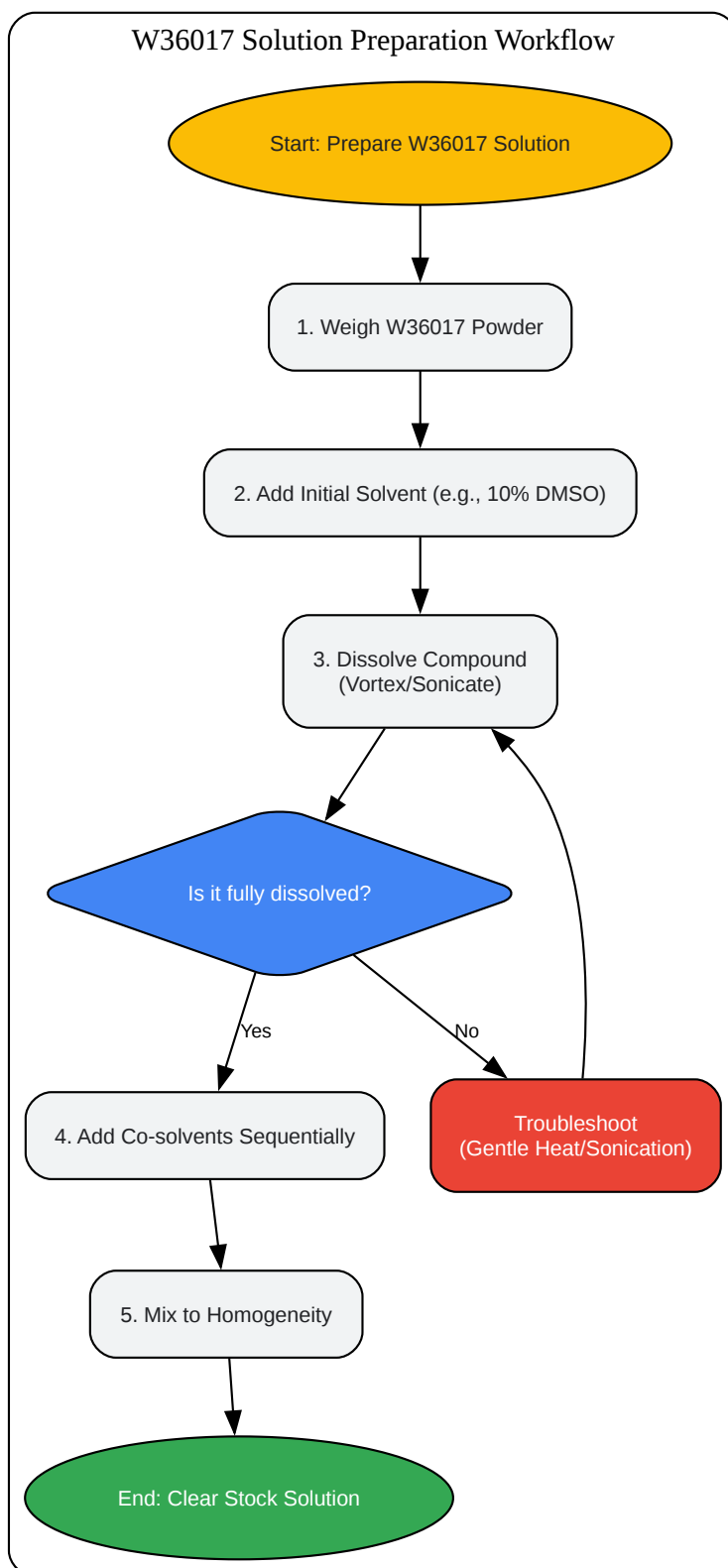
- Add 10% of the final desired volume of DMSO to the **W36017** powder.
- Vortex or sonicate until the compound is dissolved.
- Add 90% of the final volume of a 20% SBE- $\beta$ -CD in saline solution.
- Mix thoroughly until a clear solution is formed.

#### Protocol 3: Preparation of **W36017** in a Co-Solvent System for In Vivo Studies (Oil-based)

This protocol yields a clear solution of at least 2.5 mg/mL.

- Add 10% of the final desired volume of DMSO to the **W36017** powder.
- Vortex or sonicate until the compound is dissolved.
- Add 90% of the final volume of corn oil.
- Mix thoroughly until a clear solution is achieved.

#### Experimental Workflow for Solution Preparation



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General workflow for preparing **W36017** solutions.

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## References

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- 3. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
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### Contact

Address: 3281 E Guasti Rd

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Email: [info@benchchem.com](mailto:info@benchchem.com)